

Technical Guide: Lariciresinol 4'-O-glucoside – Natural Sources, Distribution, and Isolation

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Compound of Interest

Compound Name: Lariciresinol 4'-O-glucoside

Cat. No.: B14851457

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Executive Summary

Lariciresinol 4'-O-glucoside (CAS: 143663-00-7 / 107110-16-7) is a bioactive lignan glycoside exhibiting significant antiviral and anti-inflammatory properties. It is a critical quality marker for *Isatis indigotica* (Ban Lan Gen), a traditional medicinal herb used for respiratory viral infections. Unlike its aglycone, lariciresinol, the glycosylated form exhibits enhanced water solubility and metabolic stability, making it a prime candidate for pharmaceutical development targeting Influenza A (H1N1, H3N2) and Hepatitis B virus (HBV).

This guide provides a technical deep-dive into its botanical distribution, biosynthetic origins, and a validated protocol for its extraction and isolation, designed to support reproducible experimental workflows.

Chemical Identity and Biosynthesis[1][2][3][4]

Chemical Name: Lariciresinol 4'-O- β -D-glucopyranoside Molecular Formula: C

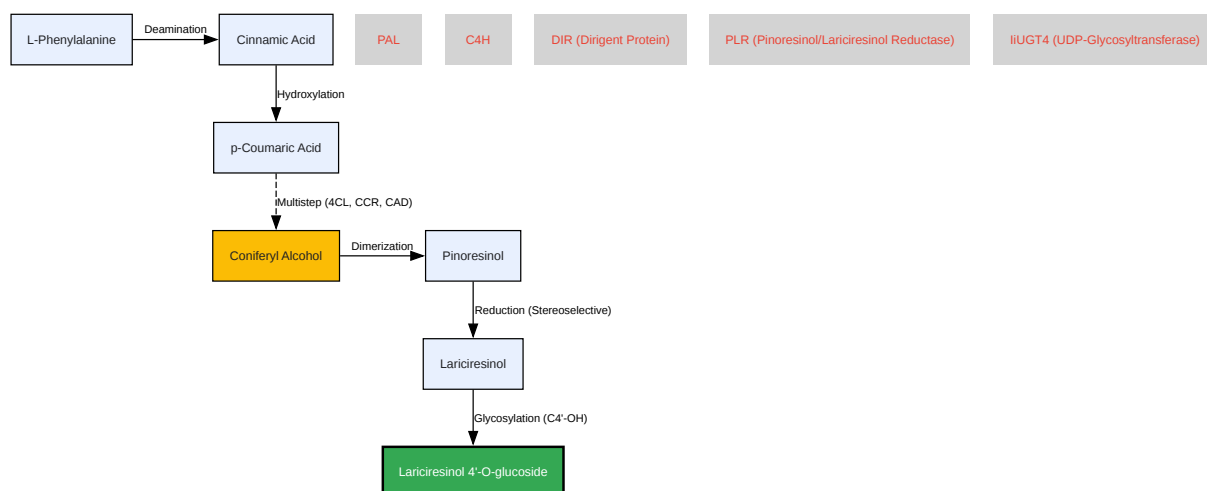
H

O

Molecular Weight: 522.54 g/mol Stereochemistry: The naturally occurring bioactive form in Isatis is typically the (-)-enantiomer, specifically (-)-lariciresinol-4'-O- β -D-glucopyranoside.

Biosynthetic Pathway

The biosynthesis of **lariciresinol 4'-O-glucoside** follows the general phenylpropanoid pathway. The critical divergence point occurs after the formation of coniferyl alcohol. Two coniferyl alcohol molecules dimerize to form pinoresinol, which is sequentially reduced to lariciresinol. The final step involves the regiospecific glycosylation at the C4' position, mediated by specific UDP-dependent glycosyltransferases (UGTs). In *Isatis indigotica*, the enzyme liUGT4 has been identified as the dominant catalyst for this specific glycosylation.[1][2]



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Figure 1: Biosynthetic pathway of **Lariciresinol 4'-O-glucoside**. The final glycosylation step is catalyzed by regiospecific UGTs, such as liUGT4 in *Isatis indigotica*.

Natural Sources and Distribution[6]

While ubiquitous in the plant kingdom as a minor constituent, **Lariciresinol 4'-O-glucoside** accumulates in pharmacologically relevant quantities in specific families, most notably Brassicaceae and Symplocaceae.

Primary Botanical Sources

Plant Species	Family	Part Used	Relative Abundance	Notes
<i>Isatis indigotica</i>	Brassicaceae	Roots (Radix Isatidis)	High	Primary commercial source. Co-occurs with clemastanin B.
<i>Symplocos cochinchinensis</i>	Symplocaceae	Leaves & Stems	Moderate	Isolated alongside other lignan glycosides.[1][2][3][4][5]
<i>Stellera chamaejasme</i>	Thymelaeaceae	Roots	Low-Moderate	Identified as a bioactive constituent in root extracts.[6]
<i>Sambucus williamsii</i>	Adoxaceae	Stems/Branches	Low	Known as "Jie Gu Mu"; contains various lariciresinol derivatives.
<i>Osmanthus asiaticus</i>	Oleaceae	Bark	Low	Isolation yield reported approx. [7] 6.7 mg/kg fresh bark.

Tissue-Specific Distribution

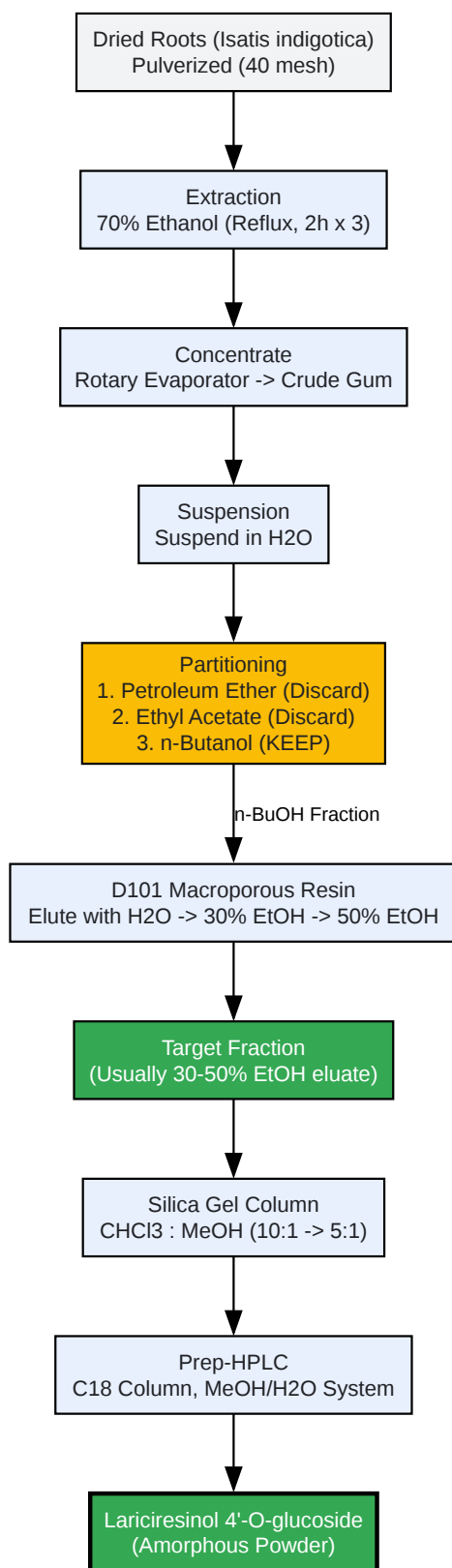
In *Isatis indigotica*, the distribution is highly tissue-specific. The compound is concentrated in the secondary phloem and xylem of the root, serving as a chemical defense agent. Aerial parts (leaves) typically contain lower concentrations or different glycosylation patterns.

Extraction and Isolation Protocol

Objective: To isolate high-purity (>95%) **Lariciresinol 4'-O-glucoside** from *Isatis indigotica* roots. Scale: Laboratory Preparative (1 kg starting material).

Workflow Overview

The isolation process utilizes the polarity of the glucoside moiety. A biphasic extraction followed by macroporous resin enrichment is critical to remove bulk polysaccharides and non-polar lipids before chromatographic separation.



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Figure 2: Step-by-step isolation workflow for **Lariciresinol 4'-O-glucoside** from plant roots.

Detailed Methodology

Step 1: Extraction^{[6][3][4][7]}

- Material: 1.0 kg of air-dried *Isatis indigotica* roots, ground to a coarse powder.
- Solvent: 70% Ethanol (aq).
- Procedure: Reflux extraction, 3 times (2 hours each). Solvent-to-solid ratio 10:1 (v/w).
- Concentration: Combine filtrates and evaporate under reduced pressure at 50°C to obtain a crude residue.

Step 2: Liquid-Liquid Partitioning

- Suspend the crude residue in 2.0 L of distilled water.
- Partition sequentially with:
 - Petroleum Ether: Removes lipids/chlorophyll (Discard organic layer).
 - Ethyl Acetate: Removes aglycones and less polar phenolics (Discard organic layer).
 - n-Butanol: Collect this layer. The target glycoside partitions here due to the sugar moiety.
- Evaporate the n-Butanol fraction to dryness.

Step 3: Macroporous Resin Enrichment

- Load the n-Butanol residue onto a D101 macroporous resin column.
- Wash 1: Distilled water (removes free sugars/salts).
- Wash 2: 30% Ethanol (often elutes impurities).
- Elution: 50-70% Ethanol. Collect this fraction. Lariciresinol glycosides typically elute in this polarity window.

Step 4: Purification (Chromatography)

- Silica Gel: Subject the resin-enriched fraction to a silica gel column eluting with a gradient of Chloroform:Methanol (10:1 to 1:1).
- Prep-HPLC:
 - Column: C18 Reverse Phase (e.g., 250 x 20 mm, 5 μ m).
 - Mobile Phase: Methanol : Water (Gradient 30% -> 60% MeOH over 40 min).
 - Detection: UV at 280 nm.
 - Target Peak: Collect the peak corresponding to the standard retention time (approx. MW 522).^[8]^[9]

Analytical Characterization

For validation of the isolated compound, the following parameters are standard.

Parameter	Specification
Appearance	White to pale yellow amorphous powder
Solubility	Soluble in Methanol, Ethanol, DMSO; slightly soluble in Water
UV Absorption	(MeOH): 226 nm, 280 nm
Mass Spectrometry (ESI-MS)	Negative Mode:m/z 521 [M-H] Positive Mode:m/z 545 [M+Na]
HPLC Retention	Elutes before Lariciresinol aglycone on C18 columns.

Pharmacological Context

The isolation of **Lariciresinol 4'-O-glucoside** is driven by its specific bioactivities that differ from the aglycone:

- **Antiviral Activity (Influenza A):** It inhibits virus-induced NF- κ B activation.[10] Unlike direct neuraminidase inhibitors, it modulates the host cellular response to infection, reducing the "cytokine storm" associated with severe flu and pneumonia.
- **Anti-HBV:** Recent studies indicate it inhibits Hepatitis B virus DNA replication by regulating viral transcription factors (HNF1 α), offering a novel mechanism distinct from nucleoside analogues.[11]
- **Bioavailability:** The glucose moiety enhances solubility, potentially improving oral bioavailability compared to the highly lipophilic lignan aglycones. Upon ingestion, it may be hydrolyzed by gut microbiota to enterolactone, a mammalian lignan with estrogenic and anticancer properties.

References

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